

Personal protective equipment for handling Galactinol dihydrate

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Compound of Interest

Compound Name: Galactinol dihydrate

Cat. No.: B593393

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Essential Safety and Handling Guide for Galactinol Dihydrate

This guide provides crucial safety and logistical information for the handling and disposal of **Galactinol dihydrate**, tailored for researchers, scientists, and drug development professionals. Following these procedures will help ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Galactinol dihydrate**, it is imperative to use appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation.^[1]

Summary of Required PPE

Protection Type	Recommended Equipment	Standard
Eye Protection	Chemical safety goggles or a face shield that protects the entire face from splashes.[1][2]	Must comply with EN 166 or OSHA regulations.[1][2]
Hand Protection	Compatible, chemical-resistant gloves.[1] High-performance nitrile gloves are a suitable option.	EN 374 Type A for chemical resistance.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator or a filtering half mask is required, especially when dealing with dust or aerosols.[1][2]	-
Body Protection	A long-sleeved lab coat or chemical-resistant clothing.[1] For significant splash potential, a chemical-resistant splash-proof apron is recommended.	Certified workwear according to EN ISO 27065.[2]
Foot Protection	Closed-toe shoes. For larger scale operations, non-absorbent boots are recommended.[3]	-

Operational and Handling Plan

Handling:

- Work in a well-ventilated area to avoid the formation and inhalation of dust and aerosols.[4]
- Avoid direct contact with skin, eyes, and clothing.[1][5]
- Do not ingest or inhale the substance.[1][5]

- Wash hands thoroughly after handling, and before eating, drinking, or smoking.[1]
- Remove and wash contaminated clothing before reuse.[1][6]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep the substance away from moisture.[7]
- Recommended storage temperature is below -15°C under an inert gas like Nitrogen.[1][5]
- For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month in a sealed container, away from moisture.[7]

Disposal Plan

Dispose of **Galactinol dihydrate** and its containers in accordance with all applicable local, state, and federal regulations.[1] One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Consult an ophthalmologist.[1]
Skin Contact	Wash the affected area immediately with plenty of water and soap for at least 15 minutes.[1] Remove contaminated clothing and shoes.[1] Seek medical attention if irritation develops or persists.[6]
Ingestion	If the person is conscious, wash out their mouth with water.[1] Do not induce vomiting. Call a physician.[1]
Inhalation	Move the person to fresh air. Keep the victim warm and at rest. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if a cough or other symptoms appear.[6]

Spill Response Workflow

In the event of a spill, follow the procedural workflow outlined below to ensure a safe and effective cleanup.

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